

# SU1498: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: SU1498

Cat. No.: B1682638

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **SU1498**, a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). This document is intended to guide researchers in the effective use of **SU1498** in various experimental settings.

## Product Information

**SU1498** is a reversible, ATP-competitive inhibitor of the kinase activity of VEGFR-2 (also known as KDR or Flk-1).[1] It has demonstrated significant utility in studying angiogenesis, tumor growth, and other VEGF-mediated processes.[2] While it is highly selective for VEGFR-2, it shows weak inhibitory effects on other tyrosine kinases such as PDGF-receptor, EGF-receptor, and HER2.[1]

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>30</sub> N <sub>2</sub> O <sub>2</sub>	[2][3]
Molecular Weight	390.52 g/mol	[3][4]
Appearance	Pale yellow to white/off-white solid	[1][5]
Purity	≥95% (HPLC)	[1]
Primary Target	VEGFR-2 (Flk-1/KDR)	[1][2]
IC <sub>50</sub>	700 nM for Flk-1	[1][3]

## Solubility Data

The solubility of **SU1498** can vary between suppliers and batches. It is highly soluble in DMSO. For aqueous solutions in cell culture media, it is critical to first prepare a concentrated stock solution in DMSO.

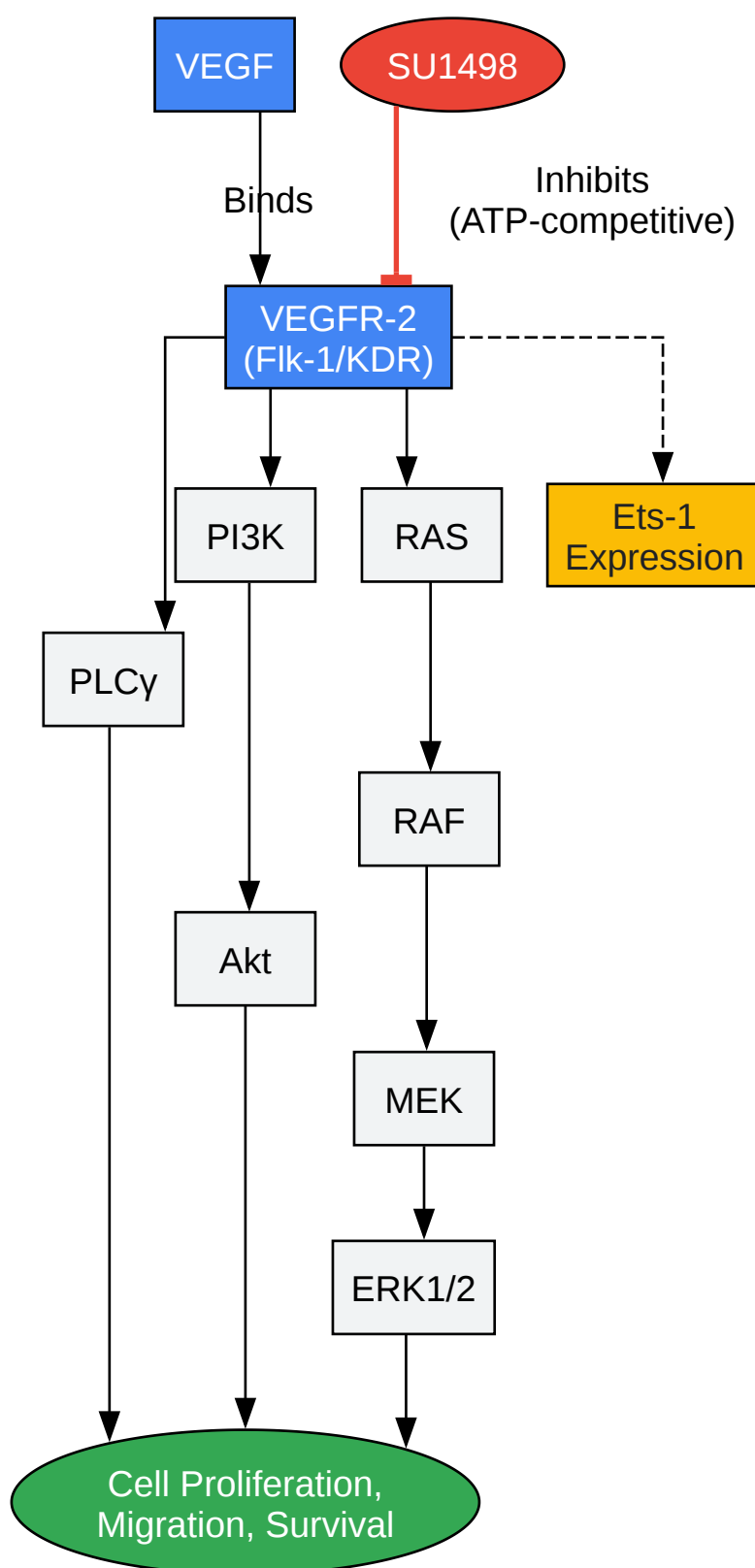
Solvent	Reported Solubility	Reference
DMSO	5 mg/mL	[1]
10 mg/mL		
20 mg/mL	[2]	
69 mg/mL (~177 mM)	[3]	
78 mg/mL (~200 mM)	[4]	
100 mg/mL (~256 mM)	[5]	
Ethanol	10 mg/mL	[1][2]
69 mg/mL (~177 mM)	[3]	
Water	Insoluble	[3]

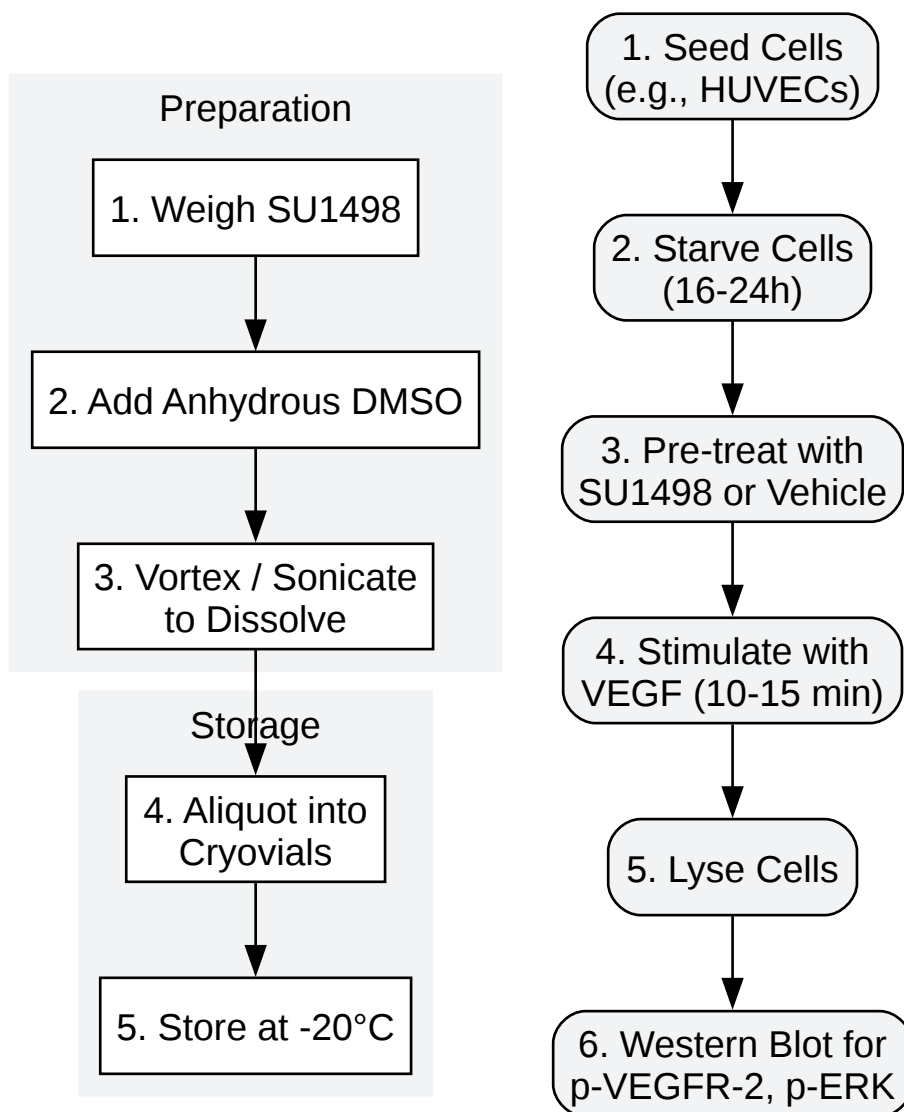
Note: The hygroscopic nature of DMSO can reduce the solubility of **SU1498**; it is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[4]

Sonication may aid in the dissolution of the compound at higher concentrations.[\[5\]](#)

## Signaling Pathway

**SU1498** primarily targets the VEGFR-2 signaling pathway, which is crucial for angiogenesis, cell proliferation, and survival.





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## References

- 1. SU1498 A potent, reversible, ATP-competitive and selective inhibitor of Flk-1 kinase (IC<sub>50</sub> = 700 nM), a vascular endothelial growth factor (VEGF) receptor kinase. | Sigma-Aldrich [sigmaaldrich.com]

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